

# An In-Depth Technical Guide to **cis-2-Nonenoic Acid**: Molecular Properties

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## Compound of Interest

Compound Name: **cis-2-Nonenoic acid**

Cat. No.: **B074817**

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This guide provides essential molecular information for **cis-2-Nonenoic acid**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

**cis-2-Nonenoic acid** is a monounsaturated fatty acid. Its fundamental molecular properties are summarized below.

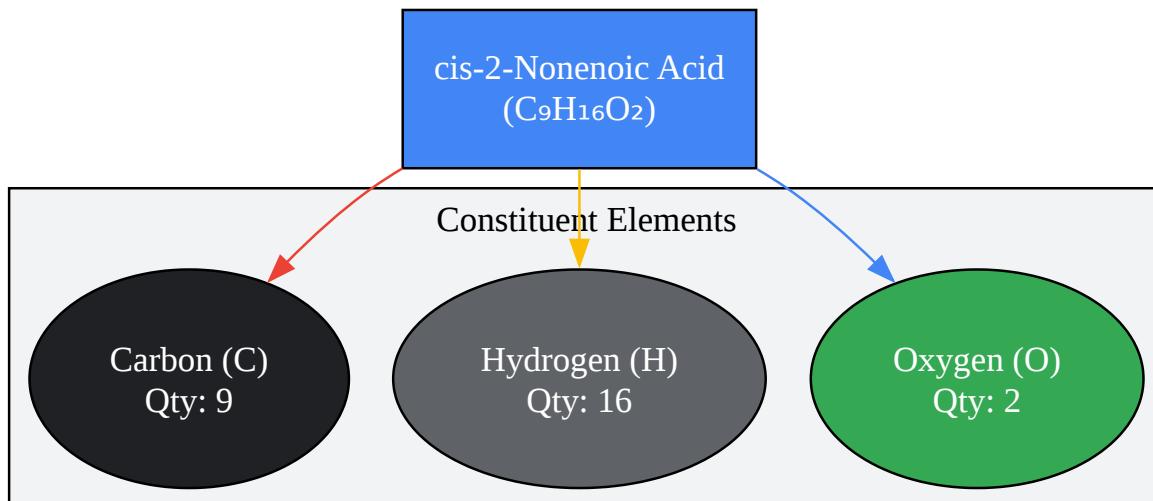
Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	156.22 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	(2Z)-non-2-enoic acid	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	1577-98-6	<a href="#">[1]</a> <a href="#">[3]</a>

## Structural and Chemical Identity

**cis-2-Nonenoic acid** is classified as a medium-chain fatty acid and an alpha,beta-unsaturated monocarboxylic acid.<sup>[4]</sup> The presence of a cis double bond at the second carbon position is a key structural feature.

## Logical Relationship of Molecular Formula

The following diagram illustrates the elemental composition of **cis-2-Nonenoic acid** based on its molecular formula.



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Elemental composition of **cis-2-Nonenoic acid**.

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## References

- 1. cis-2-Nonenoic acid | C<sub>9</sub>H<sub>16</sub>O<sub>2</sub> | CID 5282722 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Nonenoic acid [webbook.nist.gov]
- 3. cis-2-Nonenoic acid | 1577-98-6 | Benchchem [benchchem.com]
- 4. 2-NONENOIC ACID CAS#: 3760-11-0 [m.chemicalbook.com]
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